

# "4-Iodo-1-vinyl-1H-pyrazole safety data sheet (SDS)"

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## Compound of Interest

Compound Name: 4-Iodo-1-vinyl-1H-pyrazole

Cat. No.: B1497550

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An In-depth Technical Guide to the Safety Profile of **4-Iodo-1-vinyl-1H-pyrazole**

## Foreword: A Proactive Approach to Chemical Safety

In the fast-paced world of pharmaceutical research and drug development, novel chemical entities are the lifeblood of innovation. **4-Iodo-1-vinyl-1H-pyrazole** stands as one such molecule, a versatile building block whose strategic placement of iodine and vinyl groups offers significant potential for creating complex, biologically active compounds.<sup>[1][2]</sup> Pyrazole scaffolds are well-established pharmacophores present in numerous approved drugs, highlighting the relevance of this chemical family.<sup>[3][4]</sup>

However, with innovation comes the profound responsibility of ensuring the safety of the researchers who handle these materials. As of this writing, a specific, officially published Safety Data Sheet (SDS) for **4-Iodo-1-vinyl-1H-pyrazole** (CAS No. 1175788-58-5) is not readily available in public databases.<sup>[5]</sup> This guide has been meticulously compiled to bridge that gap. By synthesizing and extrapolating data from comprehensive safety documents of closely related structural analogs—such as 4-Iodo-1H-pyrazole, 4-Iodo-1-methyl-1H-pyrazole, and the parent 1H-pyrazole—we can construct a robust and cautious safety profile. This document is intended for researchers, scientists, and drug development professionals, providing not just protocols, but the scientific rationale behind them to foster a culture of safety and informed risk assessment in the laboratory.

## Inferred Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a universal framework for classifying chemical hazards. Based on the consistent data from its structural analogs, **4-Iodo-1-vinyl-1H-pyrazole** should be handled as a hazardous substance. The primary concerns are irritation to the skin, eyes, and respiratory system, and potential harm if swallowed.<sup>[6][7][8]</sup>

Table 1: Comparative GHS Hazard Statements of Structural Analogs

| Compound                     | CAS No.     | Hazard Statement(s)  | Source(s)                               |
|------------------------------|-------------|--|---|
| 4-Iodo-1-methyl-1H-pyrazole  | 39806-90-1  | H315: Causes skin irritation.H318: Causes serious eye damage.H335: May cause respiratory irritation.   | <a href="#">[8]</a> <a href="#">[9]</a> |
| 4-Iodo-1H-pyrazole           | 3469-69-0   | H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.  | <a href="#">[6]</a> <a href="#">[7]</a> |
| 1H-Pyrazole (Parent)         | 288-13-1    | H302: Harmful if swallowed.H311: Toxic in contact with skin.H315: Causes skin irritation.H318: Causes serious eye damage.H372: Causes damage to organs (spleen, Thyroid) through prolonged or repeated exposure. |   |
| 1-(4-Iodophenyl)-1H-pyrazole | 368869-86-7 | H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.   | <a href="#">[10]</a>                    |

Given this data, a conservative and safe approach dictates that **4-Iodo-1-vinyl-1H-pyrazole** be treated as, at minimum, possessing the hazards identified for its closest analogs.

Caption: Inferred GHS Pictograms and Associated Hazards.

## Prudent Handling, Storage, and Engineering Controls

The causality behind handling protocols is rooted in preventing exposure via inhalation, dermal contact, and ingestion. The physical form of this compound—likely a solid or crystalline powder based on its analogs<sup>[2][8]</sup>—presents a significant risk of aerosolization.

### The Hierarchy of Controls: A Self-Validating System

Effective safety is not just about personal protective equipment (PPE); it's a systematic approach. The hierarchy of controls prioritizes strategies that eliminate or reduce hazards at their source.

Elimination (Most Effective)  
Not feasible as compound is required

Personal Protective Equipment (PPE)  
Gloves, Goggles, Lab Coat (Least Effective)

Substitution  
Not feasible for specific research

Engineering Controls  
Chemical Fume Hood, Ventilated Enclosure

Administrative Controls  
SOPs, Training, Restricted Access

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Caption: The Hierarchy of Controls prioritizes engineering solutions.

- Engineering Controls (Primary Barrier): All manipulations of solid **4-Iodo-1-vinyl-1H-pyrazole** or its solutions must be conducted within a certified chemical fume hood.[\[10\]](#)[\[11\]](#)  
This is non-negotiable. The rationale is to contain any dusts or vapors at the source, preventing inhalation, which is a primary exposure route that can cause respiratory irritation.  
[\[7\]](#) Ensure eyewash stations and safety showers are immediately accessible.[\[7\]](#)[\[11\]](#)
- Administrative Controls (Procedural Safety):
  - Develop and strictly follow Standard Operating Procedures (SOPs) for all experiments involving this compound.
  - Work in designated areas clearly marked for handling potent or irritant compounds.
  - Limit unnecessary personal contact and ensure all personnel are trained on the specific hazards.[\[6\]](#)
  - Practice good housekeeping to prevent accumulation of chemical residues on surfaces.
- Personal Protective Equipment (PPE - Final Barrier): PPE is essential but should not be relied upon as the primary means of protection.
  - Eye Protection: Chemical safety goggles (conforming to EN 166 or ANSI Z87.1 standards) are mandatory.[\[6\]](#)[\[10\]](#) A face shield may be required for splash hazards.
  - Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves before use and use proper removal technique to avoid skin contact.
  - Body Protection: A lab coat must be worn and kept fastened. For larger quantities, additional protective clothing may be necessary.[\[7\]](#)
  - Respiratory Protection: If engineering controls fail or during a large spill, a NIOSH/MSHA approved respirator with appropriate cartridges is necessary.[\[12\]](#)

## Storage Requirements

Proper storage is critical for maintaining chemical integrity and preventing accidental exposure.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#)[\[9\]](#) Analogs are typically stored at 0-8 °C.[\[2\]](#)
- Store locked up or in an area with restricted access.[\[6\]](#)[\[11\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[7\]](#)

## Emergency Protocols: A Step-by-Step Response Guide

In the event of an exposure or spill, a rapid and correct response is crucial.

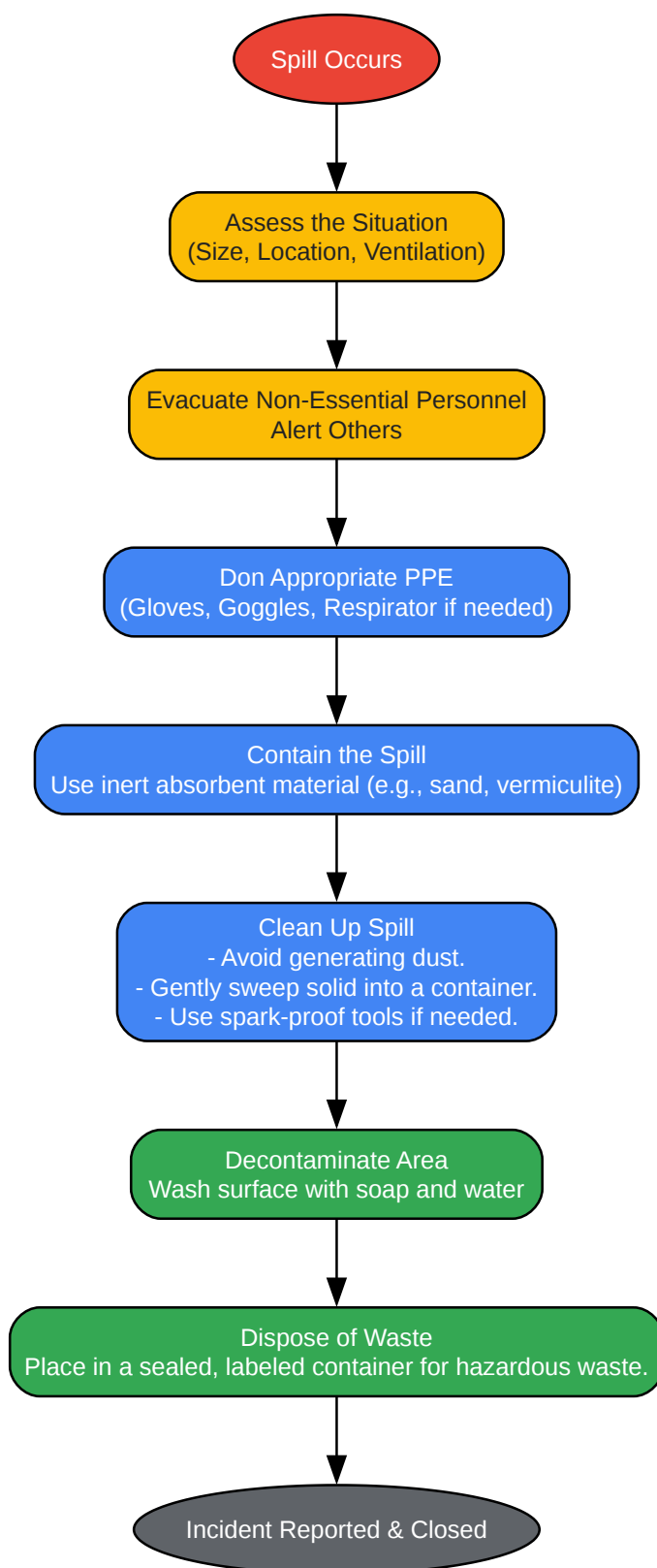
### First-Aid Measures

These protocols are synthesized from the consistent advice provided for all analogs.[\[6\]](#)[\[7\]](#)[\[9\]](#)

- If Inhaled: Immediately move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[\[7\]](#)[\[11\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, seek medical attention.[\[9\]](#)[\[11\]](#)
- In Case of Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention, preferably from an ophthalmologist.[\[9\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)

### Accidental Release and Spill Cleanup

A calm and methodical approach is key to managing a spill effectively.



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Caption: Step-by-step workflow for responding to a chemical spill.

### Protocol for a Minor Spill:

- Evacuate: Alert personnel in the immediate area.
- Protect: Ensure you are wearing appropriate PPE.
- Contain: Prevent the spill from spreading or entering drains.<sup>[6]</sup>
- Clean: For a solid spill, gently sweep or scoop the material into a suitable container for disposal. Avoid actions that create dust.<sup>[6]</sup> Use dry cleanup procedures.<sup>[6]</sup>
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Seal, label, and dispose of the waste container according to institutional and local hazardous waste regulations.<sup>[9]</sup>

For a major spill, evacuate the area and contact your institution's emergency response team immediately.

## Fire-Fighting Measures

While not considered highly flammable, containers may burn.<sup>[6]</sup>

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.<sup>[9]</sup>
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen iodide.<sup>[7][9]</sup>
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[7][11]</sup>

## Toxicological Profile and Reactivity

### Toxicological Summary (Inferred)

The chronic effects of this substance are largely unknown.<sup>[9]</sup> However, based on analog data, the acute effects are clear:



- Acute Toxicity: Harmful if swallowed and potentially harmful if absorbed through the skin.[6][13]
- Irritation: Causes skin irritation and serious eye damage/irritation.[6][9]
- Sensitization: No information available.[7]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory tract irritation.[7][10]
- Specific Target Organ Toxicity (Repeated Exposure): The parent compound, 1H-pyrazole, is listed as causing damage to the spleen and thyroid through prolonged or repeated exposure. This is a significant finding that warrants extreme caution, as organ-specific toxicity could potentially be a feature of this class of compounds.

## Stability and Reactivity

- Reactivity: Generally stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, and sources of ignition. Avoid formation of dust.[9]
- Incompatible Materials: Strong oxidizing agents.[7]
- Hazardous Decomposition Products: Under fire conditions, will decompose to form toxic gases like NO<sub>x</sub> and hydrogen iodide.[7]

## Conclusion: A Commitment to Informed Safety

**4-Iodo-1-vinyl-1H-pyrazole** is a valuable compound for advancing medicinal chemistry and drug discovery. While a dedicated SDS is not yet available, a comprehensive safety profile can be reliably inferred from its close structural analogs. The core hazards are clear: it is an irritant to the skin, eyes, and respiratory system, is harmful if swallowed, and may carry a risk of target organ toxicity with repeated exposure.

By understanding the why behind safety protocols—the need for a fume hood to prevent inhalation of an irritant powder, the requirement for goggles to prevent serious eye damage—researchers can move beyond rote compliance to a state of active, informed safety awareness. Adherence to the hierarchy of controls, diligent use of PPE, and preparedness for emergencies

are the cornerstones of responsible science. Treat this and all novel compounds with the respect they demand until comprehensive data proves otherwise.

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